

4-Aminobutanal: A Technical Guide to its Solubility and Physical Properties

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Compound of Interest

Compound Name: 4-Aminobutanal

Cat. No.: B194337

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Introduction

4-Aminobutanal, also known as 4-aminobutyraldehyde or GABA aldehyde, is a significant aldehyde amine with the chemical formula C_4H_9NO .^{[1][2]} It serves as a crucial intermediate in various biological and synthetic pathways. Notably, it is a direct precursor to the principal inhibitory neurotransmitter in the mammalian central nervous system, γ -aminobutyric acid (GABA).^{[3][4]} The dual functionality of an amino group and a reactive aldehyde group makes **4-aminobutanal** a versatile building block in organic synthesis. This technical guide provides an in-depth overview of its physical properties, solubility, and its role in the biosynthesis of GABA.

Physical and Chemical Properties

4-Aminobutanal is a colorless to pale yellow compound.^[5] While some sources describe it as a solid, its reported melting point of $-12.50\text{ }^{\circ}\text{C}$ indicates that it exists as a liquid at standard room temperature.^{[1][6]} The presence of both a polar amino group and a polar aldehyde group contributes to its high polarity and its miscibility with water and other polar organic solvents.^[1]

Table 1: Physical and Chemical Properties of **4-Aminobutanal**

Property	Value	Source(s)
IUPAC Name	4-aminobutanal	[1]
Synonyms	4-aminobutyraldehyde, GABA aldehyde	[2]
CAS Number	4390-05-0	[6]
Molecular Formula	C4H9NO	[1]
Molecular Weight	87.12 g/mol	[1]
Physical State	Liquid at room temperature	[1]
Melting Point	-12.50 °C (260.70 K)	[1]
Boiling Point	164.50 °C (437.70 K) at 760 mmHg	[1]
Density	0.9280 g/cm ³	[1]
Appearance	Colorless to pale yellow liquid	[1][5]

Solubility Profile

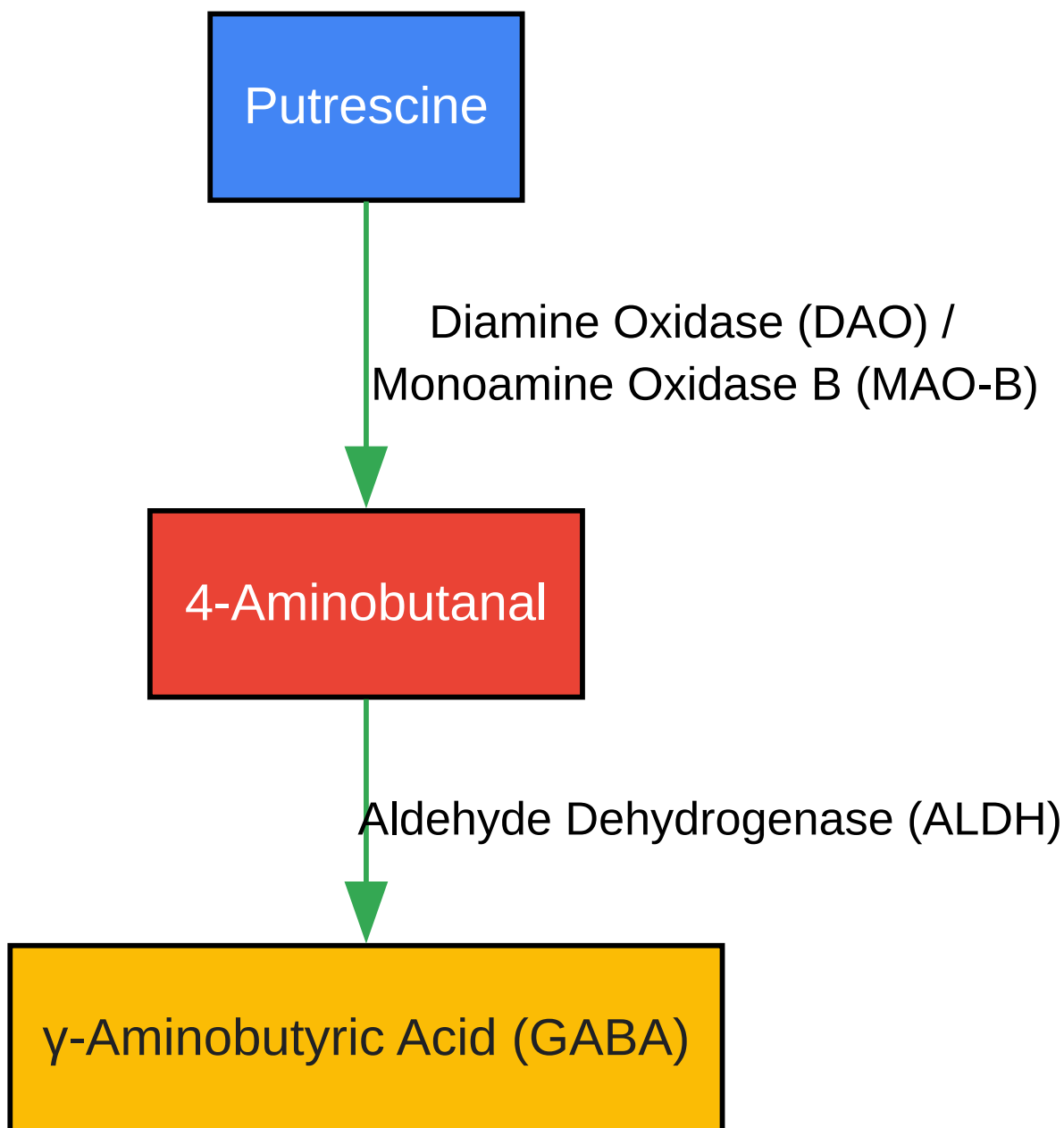
The solubility of **4-aminobutanal** is dictated by its polar functional groups, which allow for hydrogen bonding with polar solvents.[1] It is readily soluble in water and other polar organic solvents.[1]

Table 2: Solubility of **4-Aminobutanal**

Solvent	Solubility	Notes	Source(s)
Water	Soluble	The amino and aldehyde groups form hydrogen bonds with water.	[1]
Polar Organic Solvents	Soluble	Examples include ethanol and DMSO.	[1]
Non-polar Organic Solvents	Sparingly soluble	"Like dissolves like" principle applies.	[7]

Biological Significance: GABA Biosynthesis Pathway

4-Aminobutanal is a key intermediate in the metabolic pathway that converts putrescine to GABA. This pathway is an alternative route for GABA synthesis, distinct from the primary pathway involving the decarboxylation of glutamate. In this pathway, putrescine is first converted to **4-aminobutanal**, which is then oxidized to form GABA.[2][4]



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Biosynthesis of GABA from Putrescine.

Experimental Protocols

The following are generalized experimental protocols for the determination of the physical properties and solubility of **4-aminobutanal**. These are based on standard laboratory techniques and should be adapted based on available equipment and specific experimental requirements.

Determination of Boiling Point (Micro Method)

This method is suitable for determining the boiling point of a small quantity of liquid.

Materials:

- Thiele tube
- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Small test tube
- Heating mantle or Bunsen burner
- Mineral oil
- **4-Aminobutanal** sample

Procedure:

- Fill the Thiele tube with mineral oil to the level of the side arm.
- Place a small amount (a few drops) of **4-aminobutanal** into the small test tube.
- Place the capillary tube, sealed end up, into the test tube containing the sample.
- Attach the test tube to the thermometer with a rubber band, ensuring the sample is level with the thermometer bulb.
- Insert the thermometer and attached test tube into the Thiele tube, ensuring the rubber band is above the oil level.

- Gently heat the side arm of the Thiele tube.
- Observe the capillary tube. A slow, steady stream of bubbles will emerge as the liquid approaches its boiling point.
- When a continuous stream of bubbles emerges, stop heating.
- The boiling point is the temperature at which the bubbling ceases and the liquid begins to enter the capillary tube.^[8]^[9]

Determination of Solubility (Qualitative)

This protocol provides a method for the qualitative assessment of solubility in various solvents.

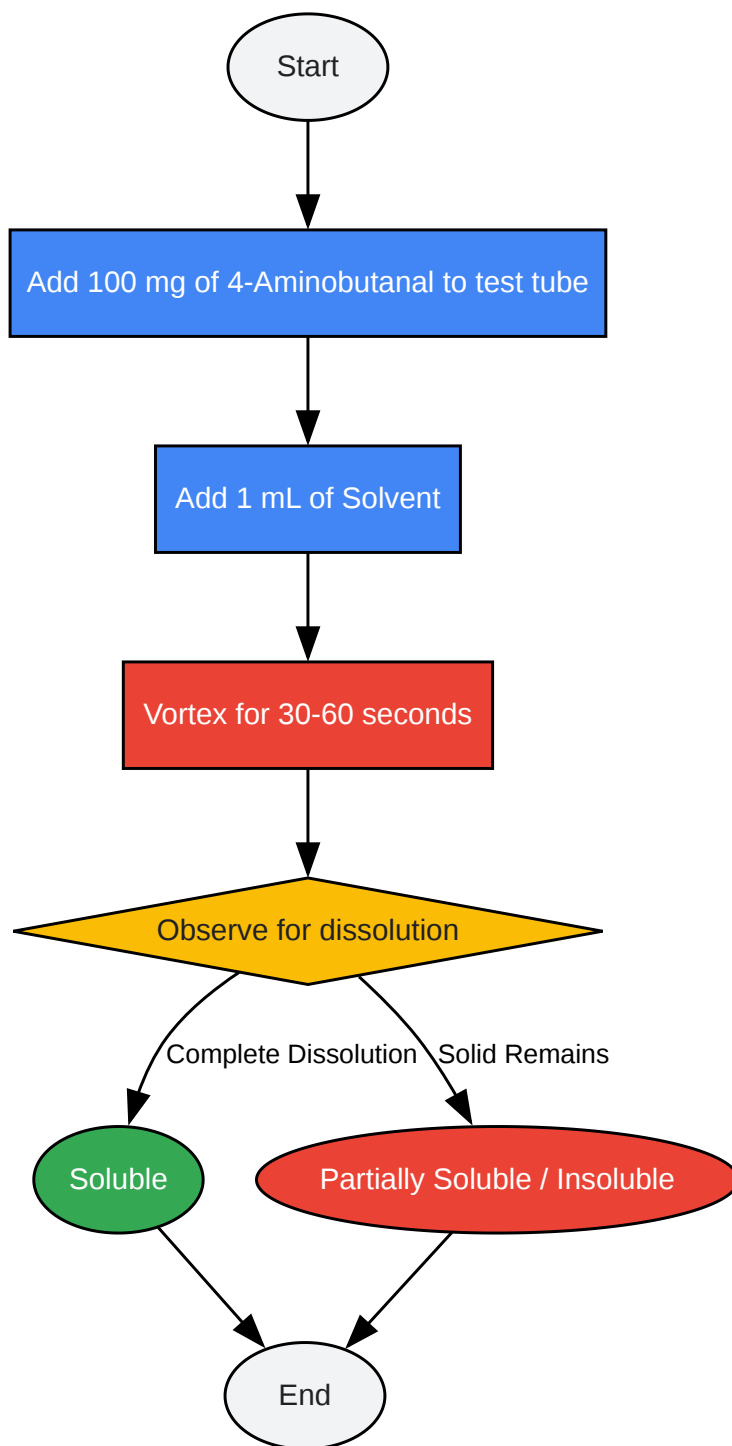
Materials:

- Test tubes
- Vortex mixer
- **4-Aminobutanal** sample
- Solvents (e.g., water, ethanol, DMSO, hexane)

Procedure:

- Add approximately 100 mg of **4-aminobutanal** to a test tube.
- Add 1 mL of the chosen solvent to the test tube.
- Vigorously shake or vortex the mixture for 30-60 seconds.
- Observe the solution. If the solid has completely disappeared, the compound is considered soluble. If some or all of the solid remains, it is partially soluble or insoluble.^[10]^[11]
- For compounds that are sparingly soluble, gentle warming can be applied to assess for any increase in solubility.

Experimental Workflow for Solubility Determination



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Workflow for Qualitative Solubility Testing.

Stability and Storage

To ensure the integrity of **4-aminobutanal**, it should be stored in a cool, dark place under an inert atmosphere. For long-term storage, it is recommended to keep it in a freezer at -20°C or below.^[4]

Conclusion

4-Aminobutanal is a valuable chemical intermediate with well-defined physical properties and predictable solubility based on its polar nature. Its role as a precursor in the biosynthesis of GABA underscores its importance in neuroscience and drug development research. The information and protocols provided in this guide offer a comprehensive resource for professionals working with this versatile compound.

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- To cite this document: BenchChem. [4-Aminobutanal: A Technical Guide to its Solubility and Physical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b194337#solubility-and-physical-properties-of-4-aminobutanal]

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